

Methyl Pyruvate: Applications and Experimental Data

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Compound Focus: Propyl pyruvate

CAS No.: 20279-43-0

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The table below summarizes key applications and experimental findings for methyl pyruvate.

Application Area	Experimental Findings on Methyl Pyruvate	Key Experimental Parameters
Insulin Secretion & Diabetes Research [1] [2] [3]	Stimulates insulin secretion from pancreatic beta-cells in absence of glucose; maximal effect at 5 mM ; depolarizes beta-cell membrane; action may involve metabolic factors other than ATP [1] [2]. Potentiates insulinotropic effect of GLP-1 [3].	Model: <i>In vivo</i> (anaesthetized rats), perfused rat pancreas, isolated pancreatic islets. Concentration: 5-20 mM. Key Measurements: Insulin release, membrane potential depolarization, cytosolic calcium concentration [1] [2].
Synthesis of Chiral Compounds [4]	Used in homogeneous asymmetric hydrogenation to produce enantiomerically pure lactate derivatives. High enantioselectivity (up to 99% ee) achieved with specific catalysts [4].	Process: Homogeneous asymmetric hydrogenation. Catalysts: Ruthenium- or Rhodium-based complexes with chiral ligands (e.g., BINAP, BICHEP). Conditions: Hydrogen pressure (5-101 bar), solvents like MeOH or EtOH [4].
Cell Protection & Oncology Research [2]	Rescues mitochondrial damage from SIGMAR1 mutation; protects lung fibroblast cell line from irinotecan-induced cell death [2].	Models: Cell culture models (e.g., Jurkat T-lymphocytes, lung fibroblasts). Role: Suggested to act as mitochondrial substrate or direct KATP channel inhibitor [2].

Detailed Experimental Protocols for Methyl Pyruvate

Here are methodologies for key experiments cited in the table.

Insulin Secretion in Isolated Pancreatic Islets/Rat Pancreas

This methodology is based on experiments described in the search results [1] [2].

- **1. Tissue Preparation:** Isolate pancreatic islets from rats by collagenase digestion.
- **2. Perifusion/Batch Incubation:**
 - Place islets in a perifusion system or multi-well plates.
 - Equilibrate with a basal buffer without glucose or other secretagogues.
- **3. Stimulation:**
 - Introduce a buffer containing **Methyl Pyruvate (e.g., 5-20 mM)**.
 - Maintain at 37°C while gassing with O₂/CO₂.
- **4. Sample Collection:** Collect effluent from the perifusion system or supernatant from incubation wells at timed intervals.
- **5. Insulin Measurement:** Use Radioimmunoassay (RIA) or ELISA to quantify insulin concentration in the samples.
- **6. Parallel Assays:** Measure membrane potential (with microelectrodes) or cytosolic free calcium concentration (using fluorescent dyes like Fura-2) in parallel experiments.

Asymmetric Hydrogenation to Methyl Lactate

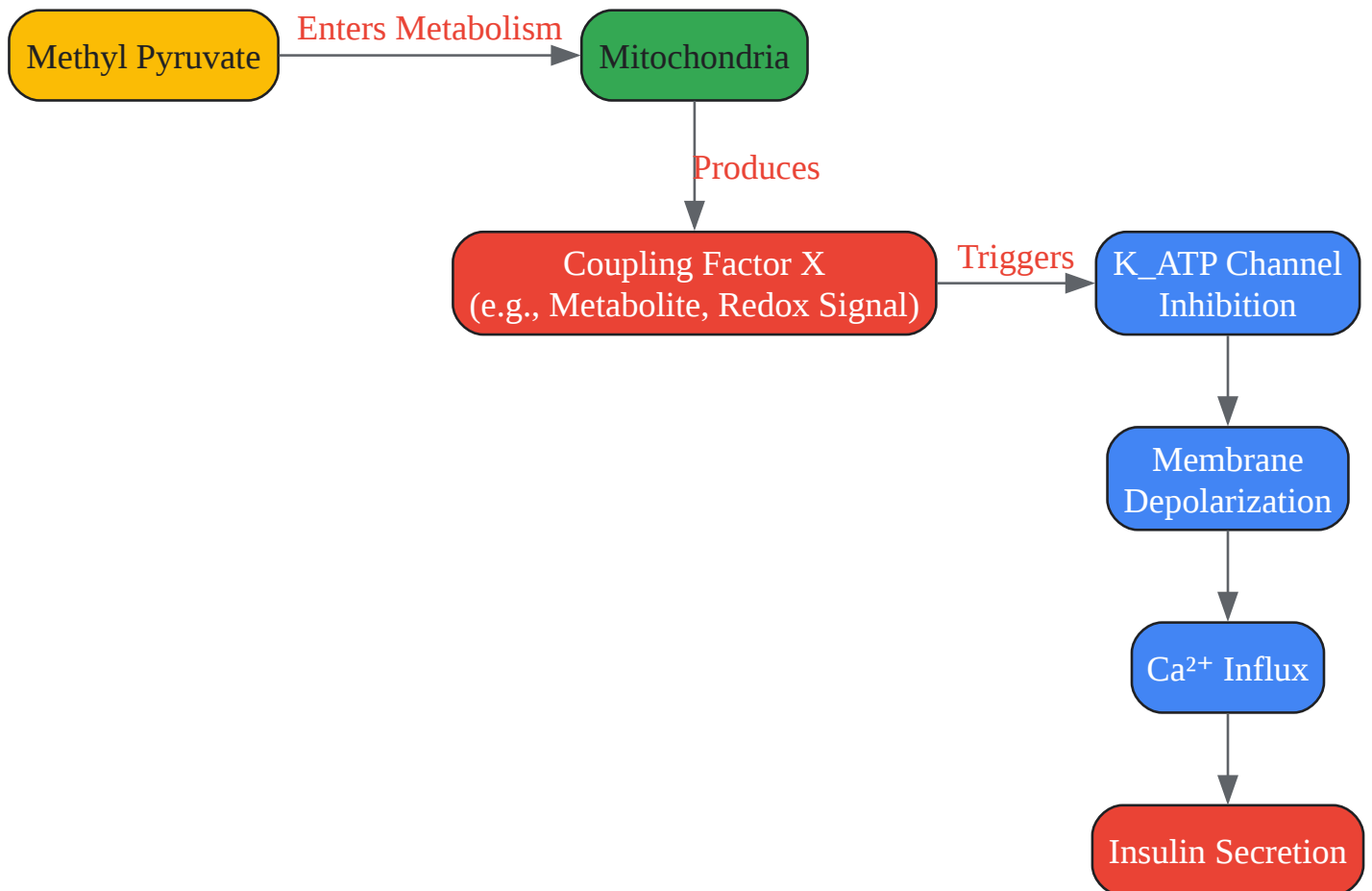
This protocol is derived from catalytic studies [4].

- **1. Reaction Setup:**
 - In an inert atmosphere glove box, place a chiral ruthenium catalyst (e.g., [RuCl₂((R)-BINAP)(DMF)_n]) in a pressure vessel.
- **2. Add Reactants:**
 - Add methyl pyruvate and a dry, degassed solvent (e.g., methanol).
- **3. Hydrogenation:**
 - Seal the vessel, remove it from the glove box, and pressurize with **H₂ (e.g., 5-50 bar)**.
 - Stir the reaction mixture at room temperature for a specified time.
- **4. Reaction Work-up:**
 - Release hydrogen pressure carefully after the reaction.
 - Concentrate the reaction mixture under reduced pressure.
- **5. Analysis:**
 - Analyze the product, methyl lactate, for conversion and enantiomeric excess (ee) using methods like Chiral Gas Chromatography (GC) or High-Performance Liquid Chromatography

(HPLC).

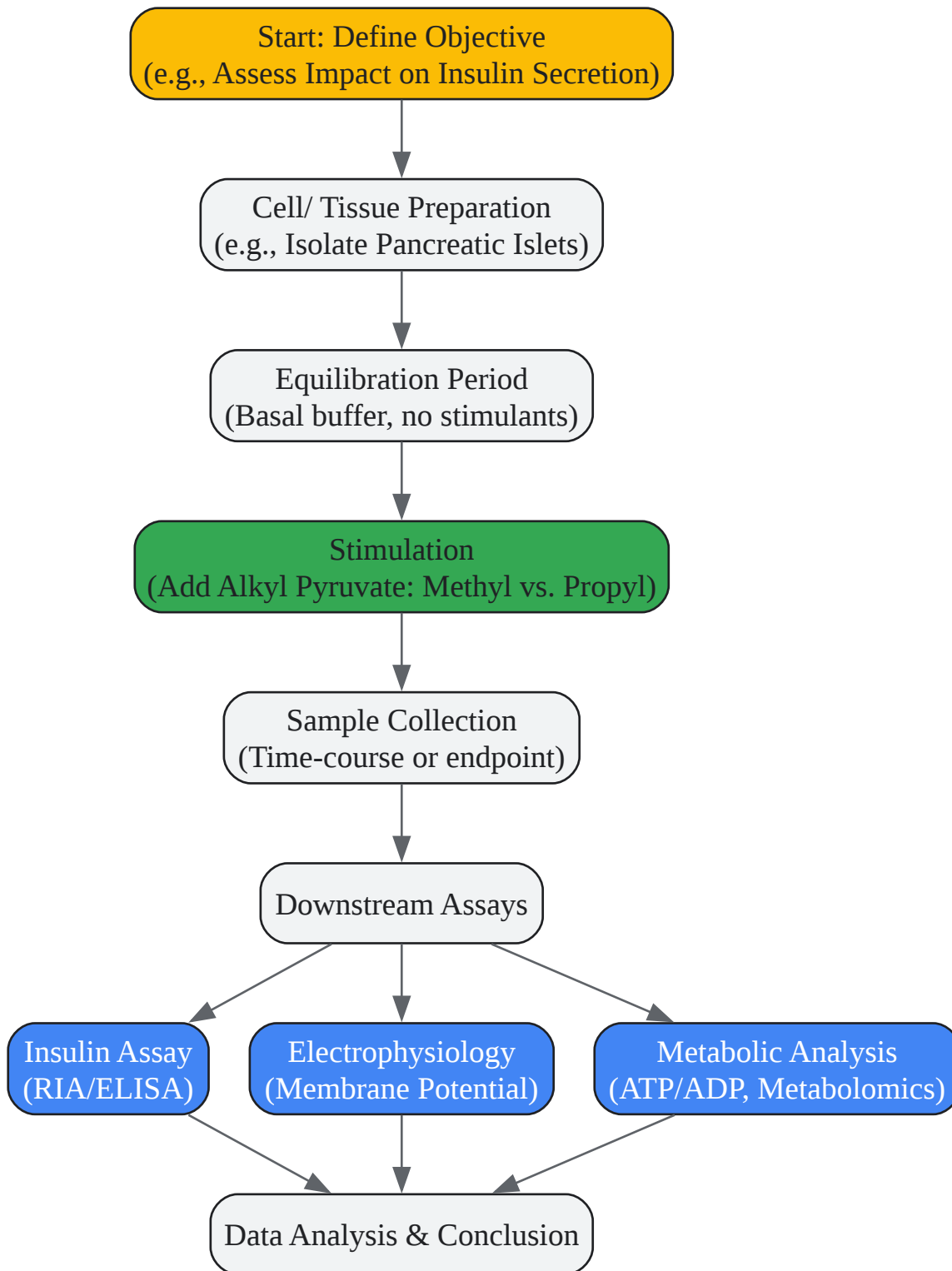
Biological Pathway and Experimental Workflow

The diagram below visualizes the discussed pathway through which methyl pyruvate influences insulin secretion in pancreatic beta-cells.



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The following flowchart outlines a general experimental workflow for evaluating the effects of alkyl pyruvates in a biological context, such as insulin secretion.



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Research Implications and Future Directions

The lack of data on **propyl pyruvate** presents a clear opportunity for further research. The established protocols for methyl pyruvate can serve as a template for such comparative studies.

- **Rationale for Comparing Esters:** The alkyl chain length in esters can significantly influence their **lipophilicity and cell membrane permeability**. **Propyl pyruvate**, with a longer carbon chain than methyl pyruvate, is theoretically more lipophilic. This property could enhance its uptake into cells or alter its interaction with cellular targets, potentially leading to differences in efficacy, potency, or duration of action [5].
- **Proposed Research Path:** You can directly utilize the experimental protocols outlined above to test the effects of **propyl pyruvate**. A key study would involve comparing methyl and **propyl pyruvate** side-by-side in the insulin secretion assay, using the same molar concentrations to determine if the propyl ester shows superior, inferior, or simply different activity profiles.

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